

Application Notes and Protocols for Nonadecanoyl Chloride in Lipid Synthesis

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Compound of Interest

Compound Name: *Nonadecanoyl chloride*

CAS No.: *59410-47-8*

Cat. No.: *B056548*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nonadecanoyl chloride (C19:0) is a saturated, long-chain fatty acyl chloride. As a reactive acylating agent, it serves as a key reagent in the synthesis of various lipid species, particularly sphingolipids like ceramides. The introduction of the nonadecanoyl (19-carbon) acyl chain allows for the creation of specific lipid analogs useful in studying the roles of odd-chain fatty acids in biological systems. These synthetic lipids are valuable tools for investigating cellular signaling pathways, membrane biophysics, and for the development of novel therapeutic agents targeting lipid metabolism.

Ceramides, a central class of lipids synthesized using **nonadecanoyl chloride**, are bioactive molecules implicated in a variety of cellular processes, including apoptosis, cell cycle arrest, and inflammation. The specific functions of ceramides are often dependent on the length of their N-acyl chain. Synthesizing ceramides with a C19:0 acyl chain, such as N-nonadecanoyl-sphingosine, enables researchers to probe the specific effects of odd-chain ceramides on these pathways.

Applications

- **Synthesis of Ceramide Analogs:** **Nonadecanoyl chloride** is primarily used to acylate sphingoid bases like sphingosine and sphinganine to produce C19:0 ceramides (N-nonadecanoyl-sphingosine and N-nonadecanoyl-sphinganine, respectively). These synthetic ceramides can be used as standards for analytical studies or as bioactive molecules in cell-based assays.
- **Probing Enzyme Specificity:** N-nonadecanoyl-sphingosine and its derivatives can be used as substrates to study the specificity of enzymes involved in ceramide metabolism, such as ceramidases and sphingomyelin synthases.
- **Investigating Cellular Signaling:** C19:0 ceramides are valuable tools for elucidating the role of specific ceramide species in signaling pathways, particularly in apoptosis. By introducing a specific ceramide species, researchers can study its downstream effects on cellular processes.
- **Drug Development:** As alterations in ceramide metabolism are implicated in various diseases, including cancer and metabolic disorders, synthetic ceramides and their analogs are being explored as potential therapeutic agents.

Data Presentation

Physicochemical Properties of Nonadecanoyl Chloride and a Key Product

Compound	Formula	Molecular Weight (g/mol)	CAS Number	Purity
Nonadecanoyl chloride	$C_{19}H_{37}ClO$	316.95	59410-47-8	>99%
N-nonadecanoyl-sphinganine	$C_{37}H_{75}NO_3$	582.0	Not available	>98% (typical)

Expected Analytical Data for N-nonadecanoyl-sphinganine

Analytical Technique	Expected Data
Mass Spectrometry (ESI+)	[M+H] ⁺ : m/z 582.6. Key Fragments: m/z 564.6 ([M+H-H ₂ O] ⁺), m/z 282.3 (sphinganine backbone fragment after loss of the acyl chain and water).
¹ H NMR (CDCl ₃ , representative shifts for similar long-chain ceramides)	δ 6.2-6.5 (d): Amide NH; δ 5.4-5.8 (m): Vinyl protons of sphingosine; δ 3.5-4.5 (m): Protons on carbons bearing hydroxyl groups and the amino group; δ 2.2 (t): α-methylene protons of the acyl chain; δ 1.25 (br s): Methylene protons of the acyl and sphingoid chains; δ 0.88 (t): Terminal methyl protons.
¹³ C NMR (CDCl ₃ , representative shifts for similar long-chain ceramides)	δ 173-174: Amide carbonyl; δ 128-132: Vinyl carbons of sphingosine; δ 70-75: Carbons bearing hydroxyl groups; δ 50-55: Carbon bearing the amino group; δ 20-40: Methylene carbons of the acyl and sphingoid chains; δ 14: Terminal methyl carbons.
Expected Yield	60-75% (based on similar ceramide syntheses) [1] [2]

Experimental Protocols

Protocol 1: Synthesis of N-nonadecanoyl-sphingosine (C19:0 Ceramide)

This protocol describes a general method for the N-acylation of sphingosine with **nonadecanoyl chloride**.

Materials:

- D-erythro-Sphingosine

- **Nonadecanoyl chloride**
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA) or Pyridine (as a base)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Thin Layer Chromatography (TLC) plates (silica gel)
- Solvents for TLC and column chromatography (e.g., Chloroform/Methanol or Hexane/Ethyl Acetate mixtures)

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve D-erythro-sphingosine (1 equivalent) in anhydrous DCM. Cool the solution to 0 °C in an ice bath.
- **Base Addition:** Add triethylamine (1.1 equivalents) to the reaction mixture.
- **Acylation:** Slowly add a solution of **nonadecanoyl chloride** (1.05 equivalents) in anhydrous DCM to the flask with constant stirring.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the progress of the reaction by TLC. The product, N-nonadecanoyl-sphingosine, should have a higher R_f value than the starting sphingosine.
- **Work-up:**

- Quench the reaction by adding a saturated aqueous solution of NH_4Cl .
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of methanol in chloroform) to obtain the pure N-nonadecanoyl-sphingosine.
- Characterization: Confirm the identity and purity of the product using mass spectrometry, ^1H NMR, and ^{13}C NMR.

Protocol 2: Induction of Apoptosis in Cultured Cells using N-nonadecanoyl-sphingosine

This protocol provides a general guideline for treating cultured cells with synthetic ceramide to study its effect on apoptosis.

Materials:

- N-nonadecanoyl-sphingosine
- Ethanol or DMSO (as a solvent for the ceramide stock solution)
- Cultured cells of interest (e.g., HeLa, Jurkat)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Apoptosis detection kit (e.g., Annexin V-FITC/Propidium Iodide)
- Flow cytometer

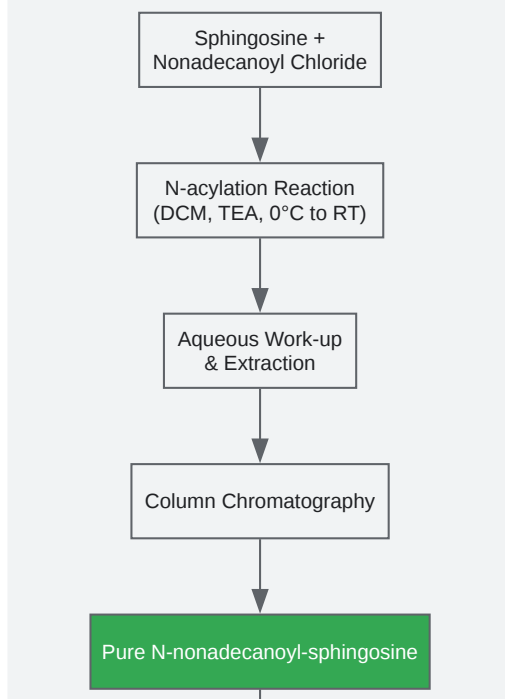
Procedure:

- **Preparation of Ceramide Stock Solution:** Prepare a stock solution of N-nonadecanoyl-sphingosine (e.g., 10 mM) in ethanol or DMSO.
- **Cell Seeding:** Seed the cells in appropriate culture plates or flasks at a density that will allow for optimal growth during the experiment. Allow the cells to adhere and grow overnight.
- **Cell Treatment:**
 - On the day of the experiment, remove the old medium and replace it with fresh complete medium containing the desired final concentration of N-nonadecanoyl-sphingosine (e.g., 10-100 μ M).
 - A vehicle control (medium with the same concentration of ethanol or DMSO used for the ceramide stock) should be included.
- **Incubation:** Incubate the cells for a desired period (e.g., 6, 12, 24, or 48 hours) at 37 °C in a humidified incubator with 5% CO₂.
- **Apoptosis Assay:**
 - Harvest the cells by trypsinization (for adherent cells) or centrifugation (for suspension cells).
 - Wash the cells with cold PBS.
 - Stain the cells with Annexin V-FITC and Propidium Iodide according to the manufacturer's protocol.
 - Analyze the stained cells by flow cytometry to quantify the percentage of apoptotic cells.

Visualizations

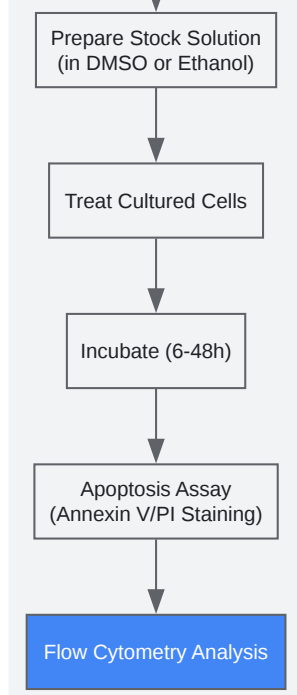
Experimental Workflow for Synthesis and Cellular Application

Synthesis of N-nonadecanoyl-sphingosine



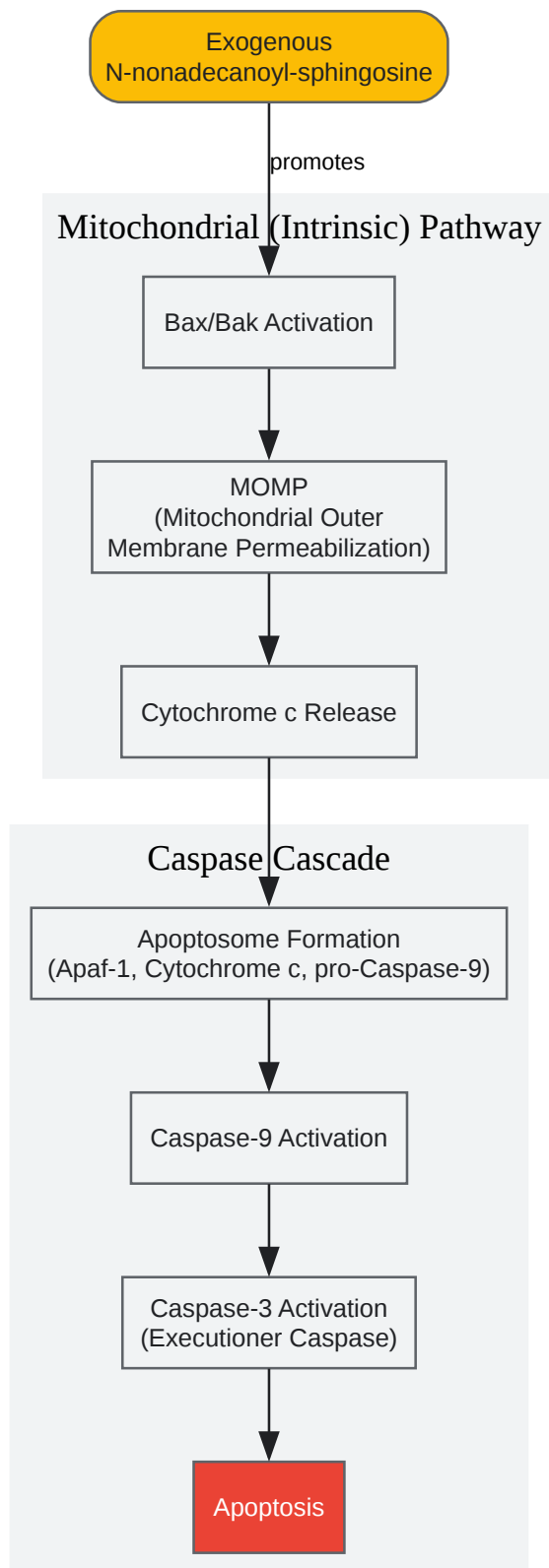
Use in cellular assays

Cellular Application

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Caption: Workflow for the synthesis and application of N-nonadecanoyl-sphingosine.

Ceramide-Induced Apoptosis Signaling Pathway



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Caption: Simplified diagram of ceramide-induced intrinsic apoptosis.

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References

- [1. A convenient procedure for the synthesis of ceramides - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
- [2. researchgate.net](#) [researchgate.net]
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